

Application of Biocatalysis in the Production of Irone

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Compound of Interest

Compound Name: *alpha-Irone*

Cat. No.: *B1206951*

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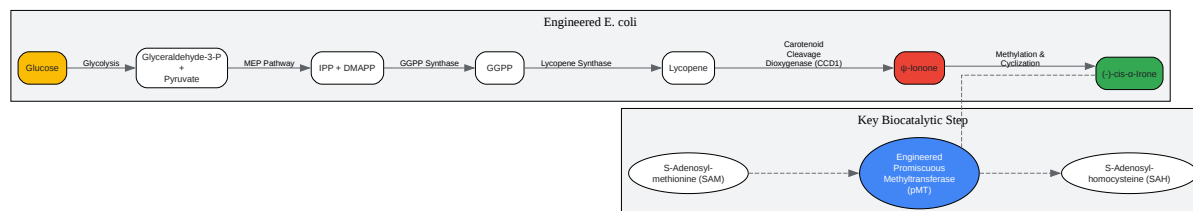
Introduction

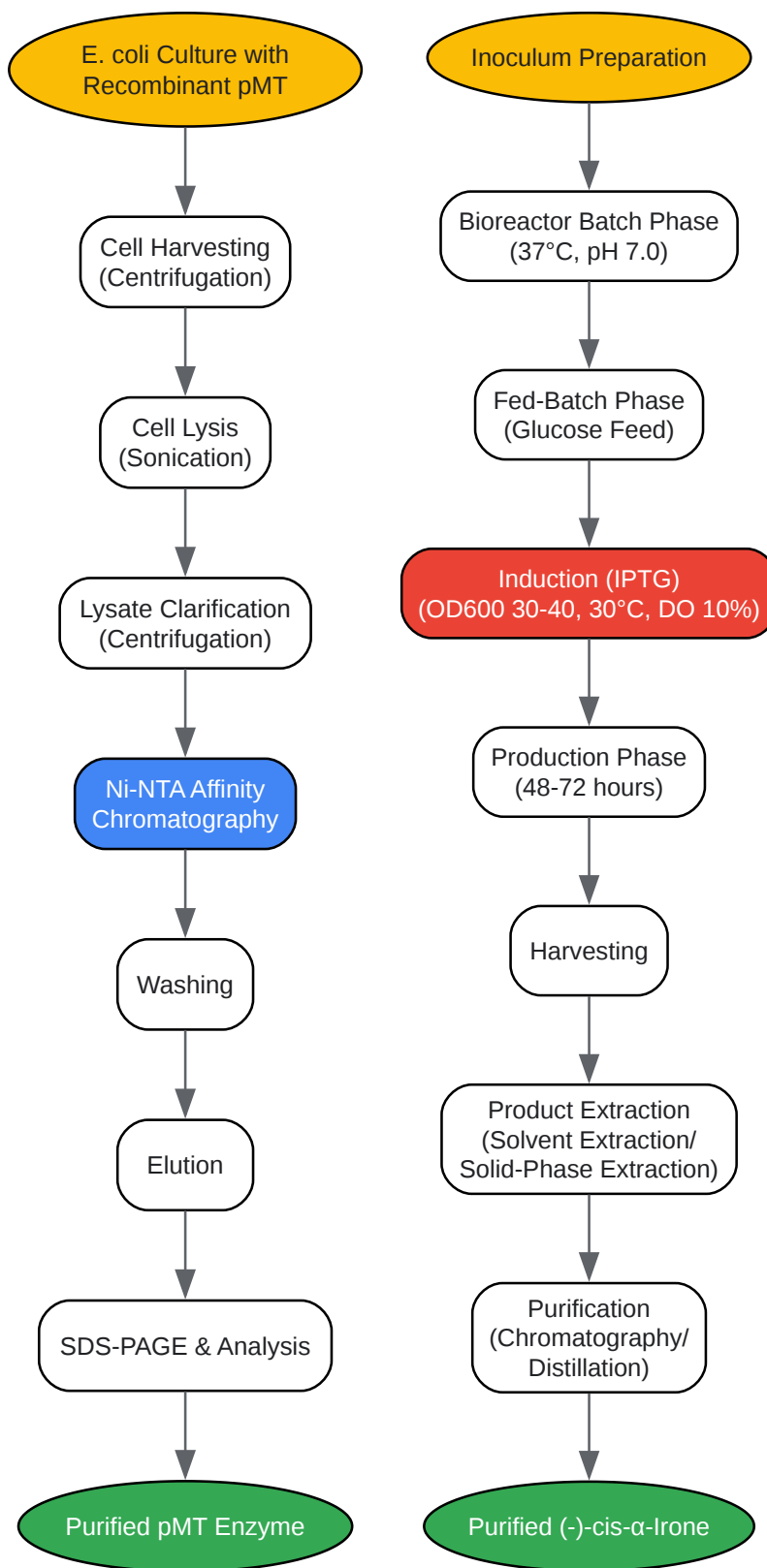
Irones are a group of valuable fragrance compounds known for their characteristic violet and orris aroma. Traditionally, the extraction of irones from the rhizomes of iris plants is a time-consuming and low-yielding process. Chemical synthesis, on the other hand, often involves harsh reaction conditions and can produce undesirable isomeric mixtures. Biocatalysis has emerged as a promising and sustainable alternative for the production of specific irone isomers, offering high selectivity and environmentally friendly reaction conditions. This document provides detailed application notes and protocols for the biocatalytic production of (-)-cis- α -irone, a highly sought-after isomer, utilizing an engineered enzyme and a metabolically engineered microbial host.

The primary biocatalytic approach highlighted is the conversion of psi-ionone (ψ -ionone) to cis- α -irone, facilitated by a promiscuous bifunctional methyltransferase/cyclase (pMT). Furthermore, the de novo biosynthesis of cis- α -irone from a simple carbon source like glucose has been successfully demonstrated in an engineered *Escherichia coli* strain.^[1]

Key Biocatalytic Pathway: From Glucose to (-)-cis- α -Irone

The biocatalytic production of (-)-cis- α -irone from glucose in engineered *E. coli* involves a multi-step biosynthetic pathway. This pathway leverages the native metabolic machinery of *E. coli* to produce precursors, which are then channeled into a heterologous pathway for the synthesis of ψ -ionone. The final and key biocatalytic step is the conversion of ψ -ionone to cis- α -irone by an engineered promiscuous methyltransferase.





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References

- 1. researchgate.net [researchgate.net]
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